

Cloethocarb: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Cloethocarb

Cat. No.: B1669195

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This guide provides a detailed examination of the chemical structure and fundamental properties of **Cloethocarb**, a carbamate pesticide. The information is presented to support research and development activities within the scientific community.

Chemical Identity and Structure

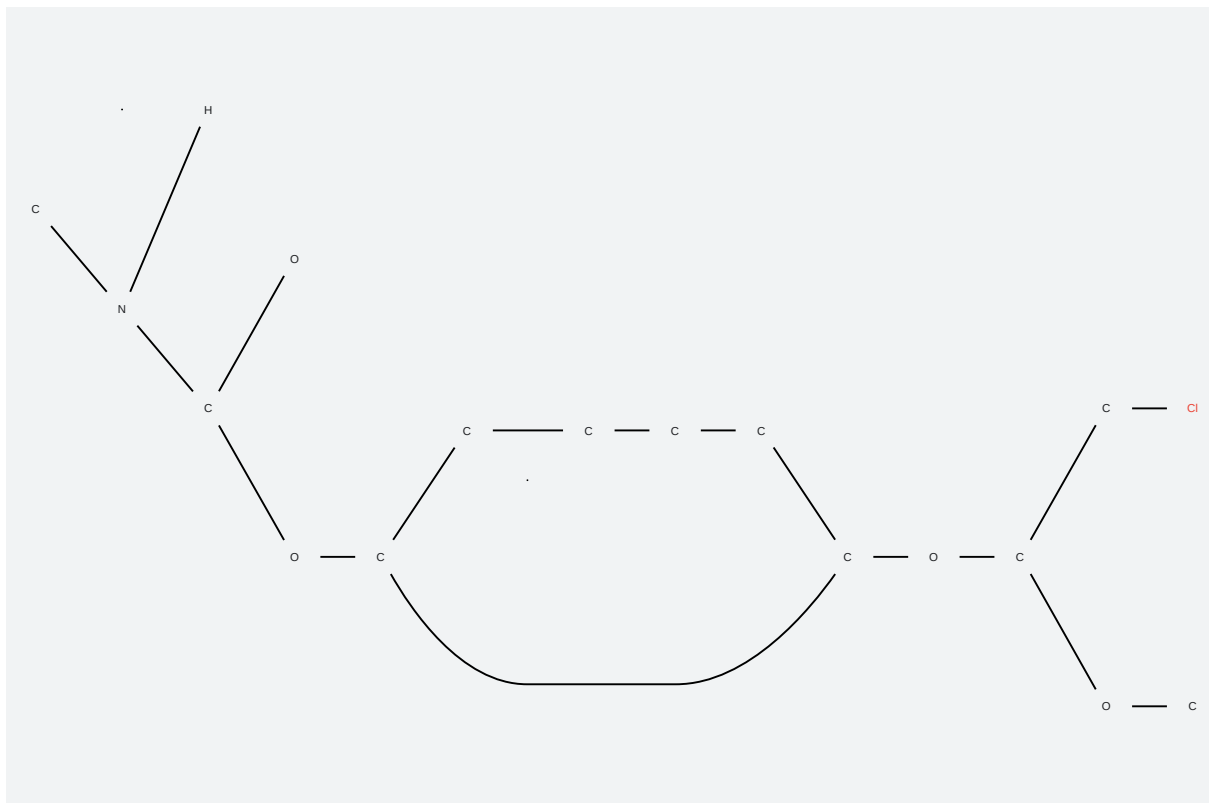
Cloethocarb is chemically classified as a phenyl carbamate insecticide, nematocide, and molluscicide.[1] Its systematic IUPAC name is [2-(2-chloro-1-methoxyethoxy)phenyl] N-methylcarbamate.[2] The technical grade of **Cloethocarb** is a racemic mixture, containing two enantiomers (R and S configurations) due to a single chiral center in its structure.[3]

The key identifiers and structural information for **Cloethocarb** are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C ₁₁ H ₁₄ ClNO ₄	[2][4]
Molecular Weight	259.68 g/mol	
IUPAC Name	[2-(2-chloro-1-methoxyethoxy)phenyl] N-methylcarbamate	
CAS Registry Number	51487-69-5	
Canonical SMILES	CNC(=O)OC1=CC=CC=C1OC(CCl)OC	
InChI Key	PITWUHDDNUVBPT-UHFFFAOYSA-N	

Molecular Structure Visualization

The two-dimensional chemical structure of **Cloethocarb** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and bonds, including the carbamate group, the aromatic ring, and the chloro-methoxyethoxy side chain.



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